

Technical Comparison Guide: UV-Vis Spectra of 5-(2-nitroethyl)-1H-indole

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Compound of Interest

Compound Name: 5-(2-nitroethyl)-1H-indole

CAS No.: 87149-49-3

Cat. No.: B8652061

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Executive Summary & Chemical Context

5-(2-nitroethyl)-1H-indole is a structural isomer of the common tryptamine intermediate. Unlike the abundant 3-isomer, the ethyl side chain is attached to the benzene ring at position 5.

- **Primary Application:** Precursor for 5-(2-aminoethyl)-1H-indole (5-iso-tryptamine), a serotonin analog used in receptor binding studies.
- **Chromophore Analysis:** The molecule consists of an indole core with a C5-alkyl substituent. The nitro group () is separated from the aromatic system by a two-carbon ethyl spacer ().
- **Key Spectral Feature:** The "insulating" ethyl chain prevents conjugation between the nitro group and the indole ring. Consequently, its UV-Vis spectrum resembles 5-methylindole, not 5-nitroindole.

Comparative Spectral Analysis

The following table contrasts the target compound with its most relevant alternatives. Note the distinct lack of a bathochromic shift in the target compared to 5-nitroindole.

Table 1: Comparative UV-Vis Characteristics (Ethanol, 25°C)

Compound	Structure Type	(nm)	(M ⁻¹ cm ⁻¹)	Visual Appearance	Spectral Signature
5-(2-nitroethyl)-1H-indole	Target (Isolated Nitro)	278, 289, 298 (sh)	~5,500 - 6,000	Colorless / Pale Solid	Structured UV: Resembles 5-alkylindole. No visible absorption.
5-Nitroindole	Direct Conjugation	325 - 330 (Broad)	~12,000	Yellow Solid	Broad Charge Transfer: Significant redshift due to nitro-ring conjugation.
3-(2-nitroethyl)-1H-indole	Positional Isomer	280, 290	~5,000	Pale Yellow/Tan	Indolic: Very similar to target; requires NMR or melting point to distinguish.
Indole (Parent)	Unsubstituted	270, 278, 287	~5,500	Colorless	Baseline: Sharp peaks, lower than substituted analogs.

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Critical Insight: If your sample of "5-(2-nitroethyl)-1H-indole" is bright yellow and absorbs strongly >310 nm, it is likely degraded or misidentified as 5-nitroindole. The target compound should be colorless to pale beige.

Theoretical Framework & Mechanism

To interpret the spectrum accurately, one must understand the electronic transitions involved.

The "Insulation" Effect

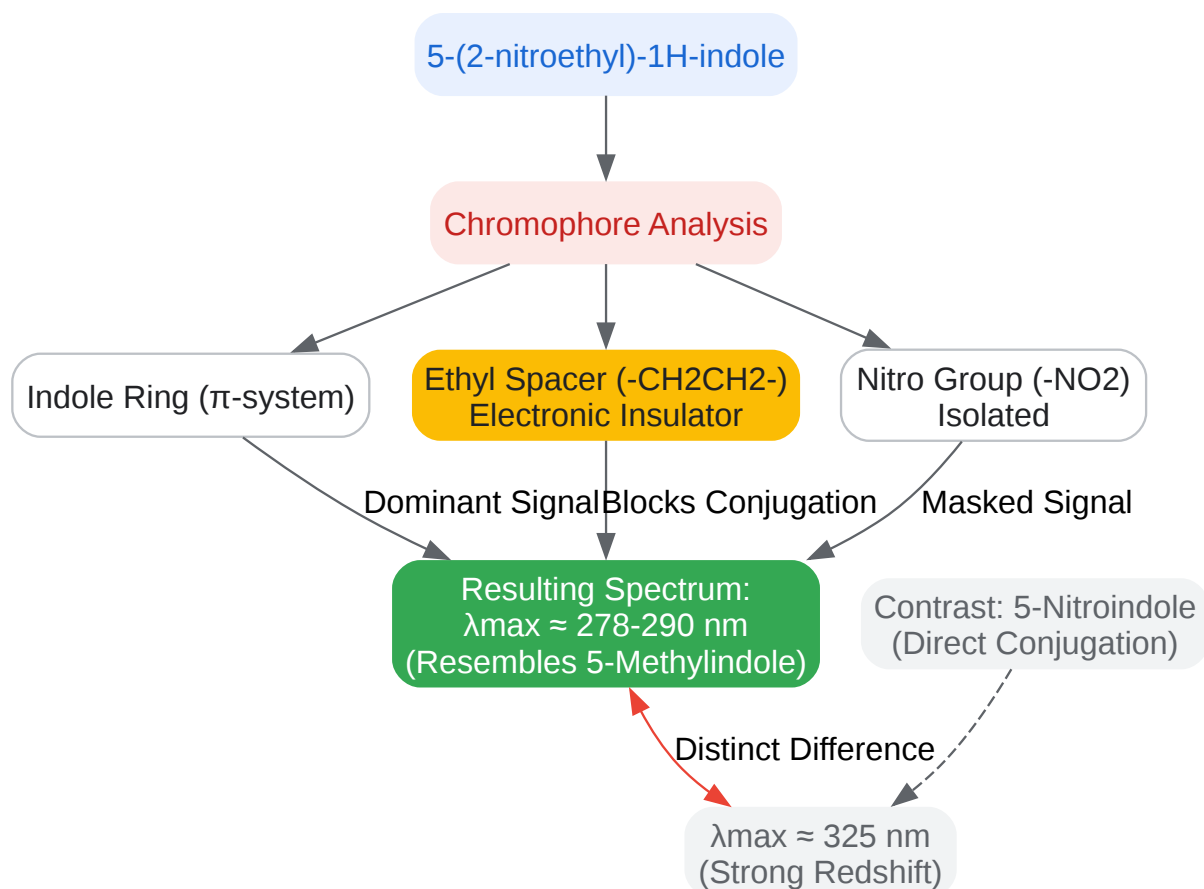
In 5-nitroindole, the nitro group is directly attached to the aromatic ring, allowing for a strong Intramolecular Charge Transfer (ICT) from the pyrrole nitrogen to the nitro oxygen. This lowers the energy gap (

), shifting absorption into the visible violet/blue region (appearing yellow).

In **5-(2-nitroethyl)-1H-indole**, the saturated ethyl chain acts as an electronic insulator.

- Indole Transition (): The dominant band (270–300 nm). The C5-alkyl group causes a slight redshift (+5–10 nm) and hyperchromic shift compared to unsubstituted indole due to inductive donation (+I).
- Nitro Transition (): The isolated nitro group has a weak forbidden transition around 270–280 nm (). This is completely masked by the intense indole absorption in the same region.

Diagram 1: Electronic Connectivity & Spectral Logic



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Caption: Logical flow demonstrating why the ethyl spacer results in a spectrum distinct from conjugated nitroindoles.

Experimental Protocol: Characterization Workflow

Since UV-Vis alone cannot easily distinguish the 5-(2-nitroethyl) isomer from the 3-(2-nitroethyl) isomer (both are alkyl-indoles), this protocol includes a solvatochromic check to rule out conjugated impurities.

Materials

- Solvent: Spectroscopic grade Ethanol (EtOH) or Methanol (MeOH).

- Concentration:

M (approx. 3.8 mg in 1 L, or serial dilution).

- Equipment: Double-beam UV-Vis Spectrophotometer (Quartz cuvettes, 1 cm path length).

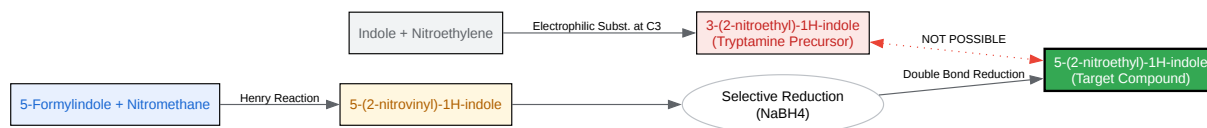
Step-by-Step Methodology

- Baseline Correction: Run a blank scan with pure solvent from 200 nm to 500 nm.
- Sample Preparation: Dissolve ~1 mg of sample in 10 mL EtOH (Stock A). Dilute 100 μ L of Stock A into 10 mL EtOH (Test Solution).
- Acquisition: Scan the Test Solution from 220 nm to 450 nm.
- Analysis Criteria (Pass/Fail):
 - Pass: Distinct peaks at ~278 nm and ~289 nm. Absorbance approaches zero >320 nm.
 - Fail (Conjugated Impurity): Significant absorbance plateau or peak extending beyond 310 nm (indicates 5-nitroindole or oxidation products).
 - Fail (Wrong Isomer): UV alone is insufficient. If UV passes, confirm regio-isomer identity via Melting Point (5-isomer MP is typically higher than 3-isomer) or $^1\text{H-NMR}$ (Look for C3-H singlet at ~7.1-7.3 ppm for 5-substituted indoles; C3-substituted indoles lack this singlet).

Synthesis & Identity Verification Pathway

To ensure you are working with the correct 5-substituted isomer, review the synthesis origin. The 5-isomer is derived from 5-formylindole or 5-bromomethylindole, whereas the 3-isomer comes from indole + nitroalkene.

Diagram 2: Synthesis-Based Identification



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Caption: Synthesis routes distinguish the 3-isomer (red) from the target 5-isomer (green).

References

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Sources

- [1. dergipark.org.tr \[dergipark.org.tr\]](http://dergipark.org.tr)
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